

# 4-Azaspiro[2.4]heptane Hemioxalate: Technical Profile & Application Guide

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## Compound of Interest

Compound Name: 4-Azaspiro[2.4]heptane  
hemioxalate

CAS No.: 1523571-00-7; 95442-76-5

Cat. No.: B2908307

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CAS Number: 1523571-00-7 Chemical Formula:

(Hemioxalate salt) Free Base Formula:

Molecular Weight: 284.36 g/mol (Salt) / 97.16 g/mol (Free Base)

## Executive Summary

**4-Azaspiro[2.4]heptane hemioxalate** is a high-value spirocyclic amine intermediate used primarily in the synthesis of antiviral agents (HCV NS5A inhibitors) and novel kinase inhibitors. As a conformational restrictor, the 4-azaspiro[2.4]heptane scaffold offers a strategic advantage in medicinal chemistry: it increases fraction sp<sup>3</sup> (

) character, improves metabolic stability by blocking metabolically labile sites, and enhances solubility compared to flat aromatic bioisosteres.

This guide details the structural properties, scalable synthesis protocols, and critical handling requirements for researchers utilizing this moiety in lead optimization.

# Chemical Identity & Structural Analysis[1][2]

## Nomenclature and Stereochemistry

The compound is a spiro-fused bicyclic system consisting of a three-membered cyclopropane ring and a five-membered pyrrolidine ring, sharing a single carbon atom (C3 of the pyrrolidine, C1 of the cyclopropane).

- Systematic Name: **4-Azaspiro[2.4]heptane hemioxalate**[1]
- IUPAC Name: 4-azaspiro[2.4]heptane; oxalic acid (2:1 stoichiometry)
- Structural Distinctness: Unlike its isomer 5-azaspiro[2.4]heptane (found in Ledipasvir), the 4-aza isomer features the nitrogen atom directly attached to the spiro quaternary carbon. This unique connectivity imparts distinct pKa and vector orientation properties to the nitrogen lone pair, altering ligand-protein binding geometries.

## Structural Visualization

The spiro-carbon creates a rigid orthogonal orientation between the cyclopropane and pyrrolidine rings.

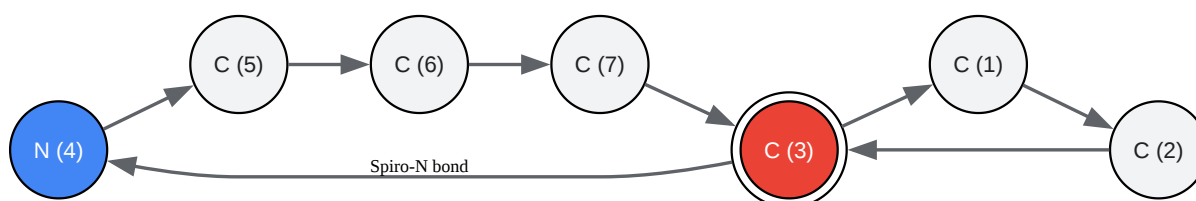


Figure 1: Connectivity of the 4-Azaspiro[2.4]heptane Core

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## Synthesis & Manufacturing Methodologies

The synthesis of 4-azaspiro[2.4]heptane is challenging due to the strain of the spiro-cyclopropane ring. The most robust scalable route, developed to avoid unstable cyclopropanone intermediates, utilizes tert-butyl cyclopropanecarboxylate as the starting material.

## Retrosynthetic Analysis

The strategy relies on constructing the pyrrolidine ring onto the pre-formed cyclopropane ring via a Curtius rearrangement and subsequent cyclization.

## Protocol: Scalable Synthesis via Curtius Rearrangement

Prerequisites: Inert atmosphere (

or Ar), anhydrous solvents.

### Step 1: Alkylation

- Reagents: tert-Butyl cyclopropanecarboxylate, Lithium Diisopropylamide (LDA), Allyl bromide.
- Procedure: Deprotonate the ester with LDA at  $-78^{\circ}\text{C}$  in THF. Add allyl bromide to introduce the 3-carbon chain necessary for the pyrrolidine ring.
- Intermediate: tert-Butyl 1-allylcyclopropanecarboxylate.

### Step 2: Curtius Rearrangement (Carboxylate to Amine)

- Reagents: TFA (deprotection), Diphenylphosphoryl azide (DPPA), Triethylamine, tert-Butanol.
- Mechanism: Hydrolysis of the tert-butyl ester to the acid, followed by Curtius rearrangement to the isocyanate, which is trapped by t-BuOH to form the N-Boc amine.
- Intermediate: N-Boc-1-allylcyclopropanamine.

### Step 3: Cyclization (Hydroamination or Oxidative)

- Reagents: 9-BBN (Hydroboration) followed by intramolecular cyclization under Appel conditions ( ) or Pd-catalyzed hydroamination.
- Key Transformation: The pendant allyl group is functionalized and cyclized onto the nitrogen to close the 5-membered ring.

## Step 4: Salt Formation (Hemioxalate)

- Rationale: The free base is a volatile oil/low-melting solid and prone to oxidation. The hemioxalate salt is crystalline, non-hygroscopic, and stable.
- Protocol: Dissolve free amine in EtOH. Add 0.5 equivalents of oxalic acid dihydrate in warm EtOH. Cool to 0°C to precipitate white crystals.

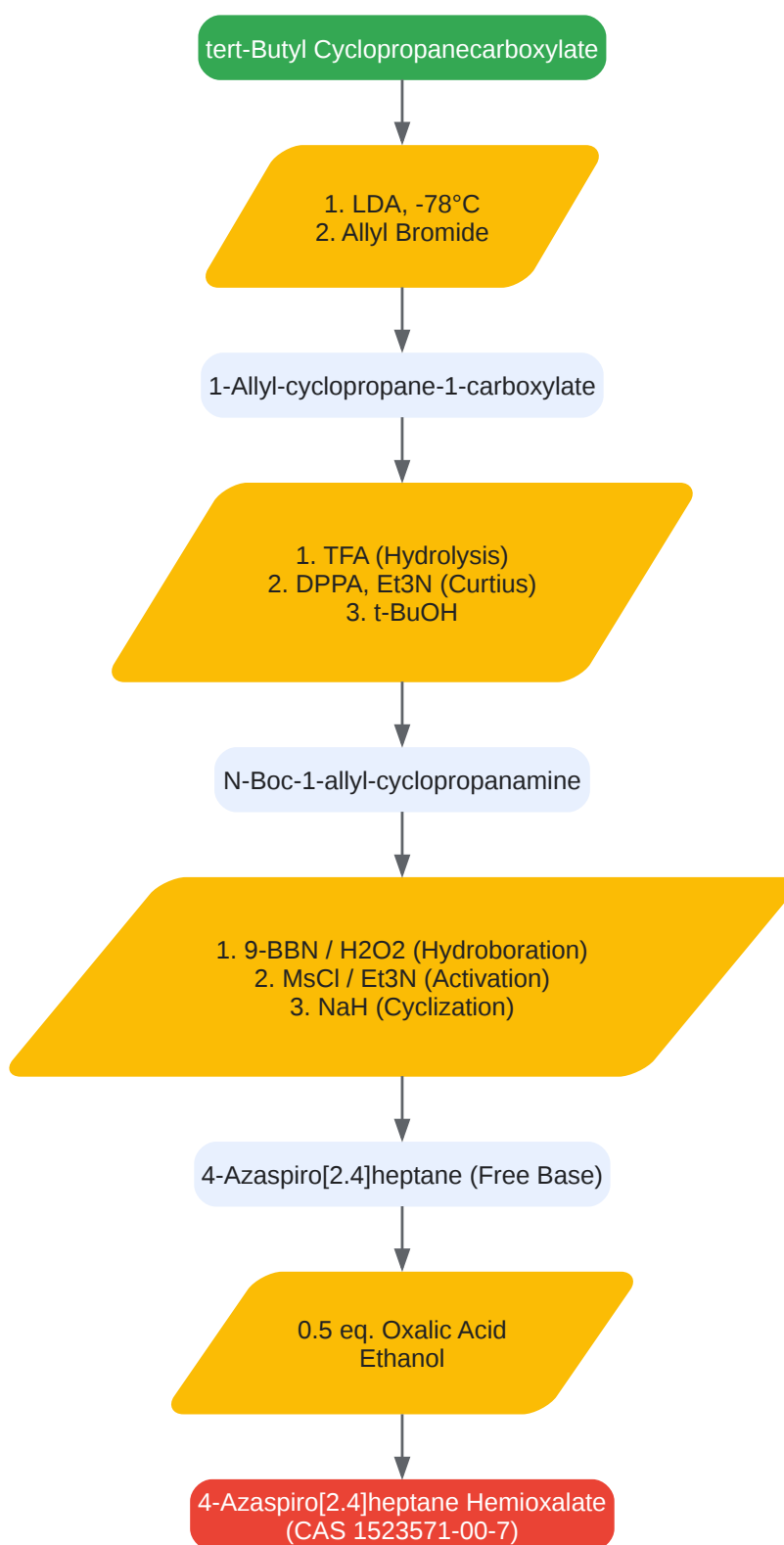


Figure 2: Scalable Synthetic Workflow

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## Physical & Chemical Properties[1][2][5][6][7][8]

| Property       | Specification                        | Notes                                                              |
|----------------|--------------------------------------|--------------------------------------------------------------------|
| Appearance     | White to off-white crystalline solid | High crystallinity aids purification.                              |
| Melting Point  | 198 - 202°C (Decomposes)             | Distinct from free base (liquid/low melt).                         |
| Solubility     | Water (>50 mg/mL), DMSO, Methanol    | Poor solubility in non-polar solvents (DCM, Hexane).               |
| Stoichiometry  | 2 Amine : 1 Oxalic Acid              | Confirmed by elemental analysis and <sup>1</sup> H NMR.            |
| Hygroscopicity | Non-hygroscopic                      | Superior handling compared to HCl salts which can be deliquescent. |
| Stability      | Stable at room temperature           | Store under inert gas (Argon) recommended.                         |

## Applications in Drug Discovery[9]

### Bioisosteric Replacement

The 4-azaspiro[2.4]heptane core serves as a rigidified bioisostere for:

- Gem-dimethyl groups: The cyclopropane ring mimics the steric bulk of a gem-dimethyl group but introduces conformational constraints.
- Proline: It acts as a "spiro-proline" analog, locking the nitrogen vector in a specific orientation, which is critical for binding affinity in GPCRs and viral proteases.

### Therapeutic Areas

- HCV NS5A Inhibitors: Analogous to the 5-azaspiro moiety in Ledipasvir, the 4-azaspiro variant is explored to alter potency and resistance profiles against viral genotypes.

- Kinase Inhibitors: Used to reduce the "flatness" of aromatic kinase inhibitors, improving solubility and selectivity.
- Peptidomimetics: The rigid spiro scaffold is used to induce -turn conformations in peptide backbones.

## Analytical Characterization

To validate the identity of CAS 1523571-00-7, the following analytical signals must be observed:

- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>, 400 MHz):
  - 0.6 - 1.0 ppm (Multiplet, 4H): Cyclopropane methylene protons. Distinctive high-field shift.
  - 1.8 - 2.0 ppm (Multiplet, 4H): Pyrrolidine ring protons.
  - 3.0 - 3.3 ppm (Multiplet, 2H): adjacent to Nitrogen.
  - Broad singlet > 8.0 ppm: Ammonium protons ( ).
- <sup>13</sup>C NMR:
  - Expected quaternary spiro-carbon signal around 30-40 ppm.
  - Cyclopropane carbons typically shielded (< 15 ppm).
- Mass Spectrometry (ESI+):
  - (Free base mass).

## Safety & Handling (SDS Summary)

- Hazards: Irritant (Skin, Eye, Respiratory).
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- PPE: Wear nitrile gloves, safety goggles, and use a fume hood to avoid inhalation of dust.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2-8°C.

## References

- Enamine Ltd. (2019). Scalable Synthesis of Biologically Relevant Spirocyclic Pyrrolidines. Journal of Organic Chemistry.
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- BenchChem. (2025).[3] Synthesis Protocols for Azaspiro[2.4]heptane Derivatives.
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- Gilead Sciences. (2013). Patent WO2013184698: Condensed Imidazolyl-Imidazole Derivatives (Ledipasvir Intermediates).

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## Sources



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